

Basic Chemical Information for 1-Ethoxypent-1-ene

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 1-Ethoxypent-1-ene

CAS No.: 5909-75-1

Cat. No.: S6595720

[Get Quote](#)

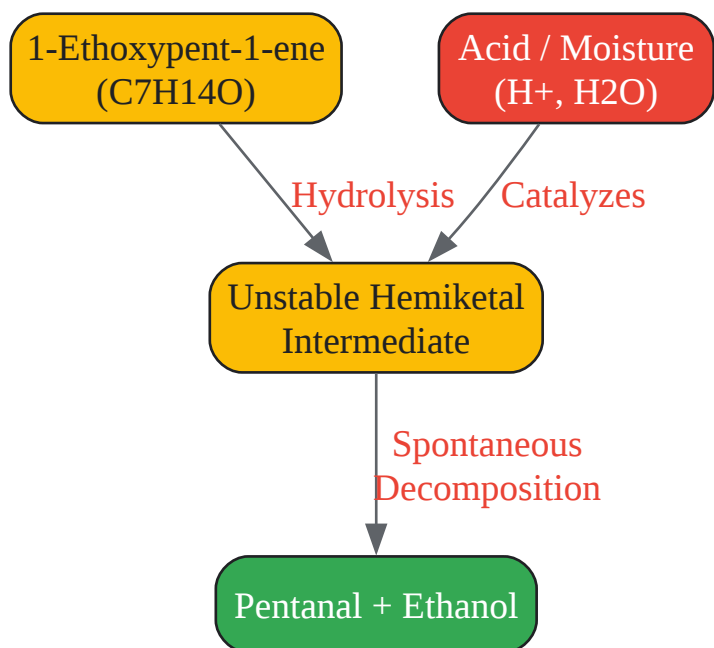
The table below summarizes the available data for **1-Ethoxypent-1-ene** from the search results.

Property	Value / Description
CAS Number	5909-75-1 [1]
Molecular Formula	C ₇ H ₁₄ O [1]
Molecular Weight	114.19 g/mol [1]
IUPAC Name	1-ethoxypent-1-ene [1]
Canonical SMILES	CCCC=COCC [1]
Synonyms	1-ETHOXY-1-PENTENE, 1-ethoxypent-1-ene [1]

Key Storage Considerations and Inferred Stability

While direct data is unavailable, the molecular structure provides clues about its potential stability issues. The compound is an **enol ether**, characterized by an alkene group attached to an oxygen atom (-C=C-O-). This structure is generally known to be reactive.

The following diagram illustrates the primary decomposition pathway you must guard against for this class of compounds.



[Click to download full resolution via product page](#)

Based on this reactivity, the following storage guidelines are recommended:

- **Protect from Moisture and Acids:** The compound is likely **moisture-sensitive**. It can hydrolyze in the presence of even trace amounts of water or acids, leading to decomposition into pentanal and ethanol [2].
- **Use Inert Atmosphere:** Store under an inert gas such as **nitrogen or argon** to prevent contact with atmospheric moisture and oxygen.
- **Select Suitable Container Materials:** Use glass containers with airtight seals. Avoid containers or liners that may leach acidic components.

Recommended Experimental Stability Assessment

To obtain concrete data for your specific batch, you can implement the following experimental protocols.

Protocol for Forced Degradation Study

This test accelerates aging under various stress conditions to predict stability and identify degradation products.

- **Stress Conditions:**
 - **Heat:** Expose the sample to elevated temperatures (e.g., 40°C, 60°C).
 - **Humidity:** Place the sample in a controlled humidity chamber (e.g., 75% relative humidity).
 - **Acid/Base:** Add small, controlled amounts of acid or base to an aliquot in solution.
 - **Oxidation:** Expose the sample to an oxidative atmosphere.
- **Analysis Method:** Use **Gas Chromatography (GC)** or **GC-Mass Spectrometry (GC-MS)** to monitor the concentration of **1-Ethoxypent-1-ene** and the appearance of degradation products over time.
- **Key Metrics:** Calculate the percentage of the parent compound remaining after specific time intervals under each stress condition.

Protocol for Routine Storage and Handling

This procedure ensures consistency and minimizes decomposition during daily use.

- **Handling:** Perform all handling in a **glovebox** or under a **nitrogen atmosphere** using standard **Schlenk line techniques**.
- **Solvents:** Use anhydrous solvents from sealed systems.
- **Short-term Storage:** For daily use, seal the container with a septum and secure it with Parafilm. Store in a cool, dry place, such as a desiccator.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. CAS 5909-75- 1 -Ethoxy- 1 -pentene - Alfa 1 Chemistry [alfa-chemistry.com]
2. Photooxidation of n-heptanal in air: Norrish type I and II processes and... [pubs.rsc.org]

To cite this document: Smolecule. [Basic Chemical Information for 1-Ethoxypent-1-ene]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b6595720#1-ethoxypent-1-ene-storage-stability-issues>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com